

Spectroscopic Characterization of 1-phenyl-1H-pyrazole-4-carbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 1-phenyl-1H-pyrazole-4-carbonitrile

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Introduction

Substituted pyrazoles are a cornerstone in the fields of medicinal chemistry and materials science due to their wide-ranging biological activities and unique photophysical properties.^[1] The precise structural elucidation of these heterocyclic compounds is paramount for understanding their structure-activity relationships and ensuring their purity and identity. Among these, **1-phenyl-1H-pyrazole-4-carbonitrile** (CAS No. 709-04-6) serves as a key intermediate in the synthesis of various functionalized molecules.^{[2][3]} This in-depth technical guide provides a comprehensive overview of the spectroscopic techniques essential for the characterization of **1-phenyl-1H-pyrazole-4-carbonitrile**, complete with detailed experimental protocols and data interpretation. This document is intended for researchers, scientists, and professionals in drug development who require a robust understanding of the spectroscopic analysis of such heterocyclic systems.

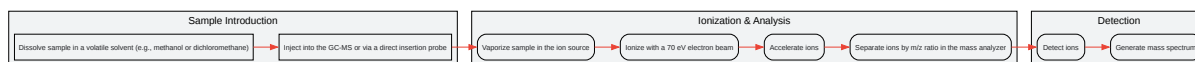
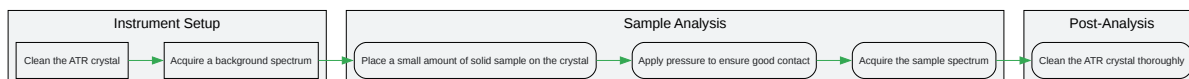
The molecular structure of **1-phenyl-1H-pyrazole-4-carbonitrile** is presented below:

Caption: Molecular structure of **1-phenyl-1H-pyrazole-4-carbonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique for elucidating the molecular structure of organic compounds.^[1] Both ¹H and ¹³C NMR are fundamental for confirming the identity and purity of **1-phenyl-1H-pyrazole-4-carbonitrile**.

Experimental Protocol: ^1H and ^{13}C NMR



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